

Personal protective equipment for handling L-Isoleucine-13C6,15N,d10

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Compound of Interest

Compound Name: L-Isoleucine-13C6,15N,d10

Cat. No.: B15600362

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Essential Safety and Handling Guide for L-Isoleucine-13C6,15N,d10

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-Isoleucine-13C6,15N,d10**. The following procedures are designed to ensure safe operational handling and disposal of this isotopically labeled amino acid.

Personal Protective Equipment (PPE) and Handling Summary

Proper personal protective equipment is critical to ensure safety when handling **L-Isoleucine-13C6,15N,d10**, primarily due to the risk of dust inhalation and contact. The substance itself is not classified as hazardous; however, good laboratory practices for handling chemical solids should always be observed.^{[1][2]}

Protection Type	Specific Recommendations	Rationale & Additional Information
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]	To prevent eye contact with dust particles.
Skin Protection	Hand Protection: Wear suitable chemical protection gloves tested according to EN 374.[4] - Type of material: NBR (Nitrile rubber).[4] - Material thickness: >0.11 mm.[4] - Breakthrough time: >480 minutes (permeation: level 6).[4] Body Protection: Wear appropriate protective clothing to prevent skin exposure.[3]	Nitrile gloves provide adequate protection against incidental contact.[4] Protective clothing minimizes the risk of skin contact with the powder.
Respiratory Protection	Respiratory protection is necessary when dust is formed.[4] Use a particulate filter device (EN 143), such as a P1 filter, which filters at least 80% of airborne particles.[4]	To prevent inhalation of fine dust, which can lead to respiratory irritation. The enrichment of fine dust may also pose a dust explosion hazard.[4]

Operational and Disposal Plans

Handling Procedures:

- Ensure adequate ventilation in the handling area.
- Avoid the formation of dust.[3]

- Handle in accordance with good industrial hygiene and safety practices.[3]
- Wash hands thoroughly after handling.[2]
- Keep the substance away from strong oxidizing agents.[2][3]

Storage:

- Store in a tightly closed container in a dry place.[4][5]
- Some suppliers recommend storing at room temperature away from light and moisture.[6]
For long-term stability, storage at -20°C in a light-resistant, airtight container is also recommended to prevent isotopic exchange.[7]

Disposal:

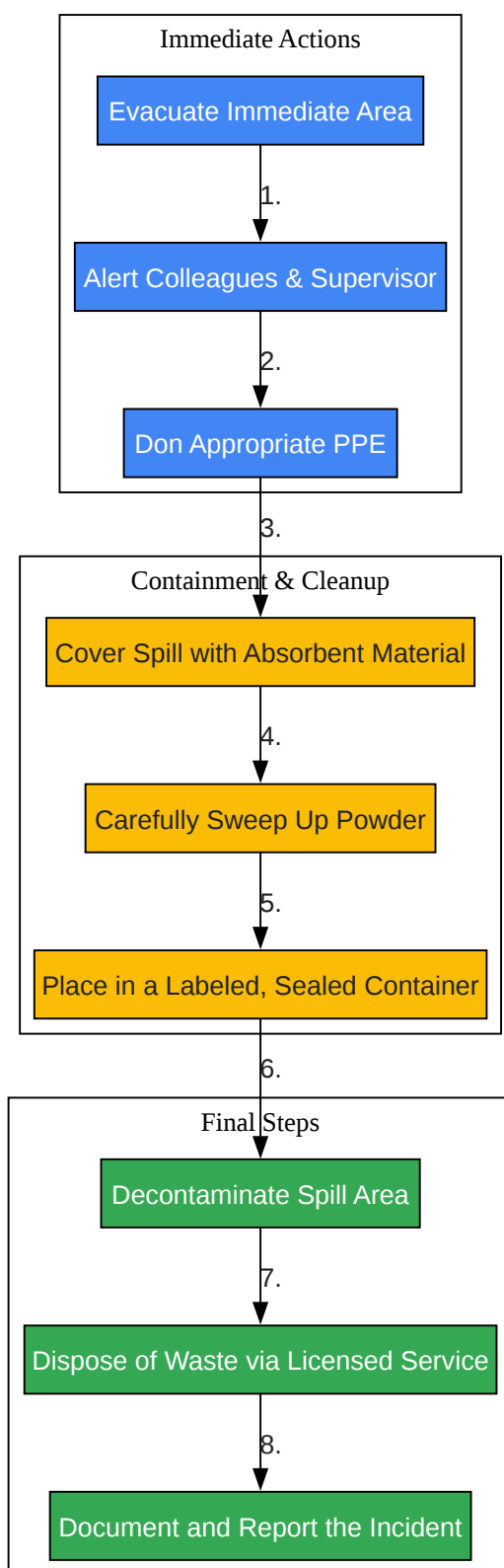
- Dispose of surplus and non-recyclable solutions by contacting a licensed professional waste disposal service.[6]
- For spills, sweep up the material, place it in a sealed container, and dispose of it as unused product.[2][6]
- Always review and comply with all federal, state, and local environmental regulations before disposal.[2]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If you feel unwell, call a poison center or physician.
[2][5]
- In Case of Skin Contact: Wash with plenty of water.[2] Take off immediately all contaminated clothing and rinse the skin with water/shower.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[2]
- If Swallowed: Rinse mouth. Call a poison center or physician if you feel unwell.[2]

Experimental Workflow: Chemical Spill Response

The following diagram outlines the step-by-step procedure for safely managing a spill of **L-Isoleucine-13C6,15N,d10**.



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Caption: Workflow for handling a chemical spill.

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